

Comprehensive Safety and Handling Guide for Psb-CB5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Psb-CB5

Cat. No.: B606684

[Get Quote](#)

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Psb-CB5**. The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Chemical Identity and Properties

Psb-CB5 is a selective GPR18 antagonist used in scientific research.^{[1][2][3][4]} It is supplied as a solid and is intended for research use only, not for human or veterinary applications.^[2] While **Psb-CB5** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is crucial to follow standard laboratory safety protocols when handling this and any other research chemical.

Property	Value
Chemical Name	(2Z)-2[[3-[(4-Chlorophenyl)methoxy]phenyl]methylene]-6,7-dihydro-5H-imidazo[2,1-b]thiazin-3(2H)-one
Molecular Formula	C ₂₀ H ₁₇ ClN ₂ O ₂ S
Molecular Weight	384.88 g/mol
CAS Number	1627710-30-8
Appearance	Solid
Purity	≥95%
Solubility	Soluble in DMSO up to 25 mg/mL
Storage	Store at -20°C

Personal Protective Equipment (PPE)

Appropriate PPE is your primary defense against potential exposure. The following table outlines the recommended PPE for handling **Psb-CB5** in various laboratory scenarios.

Task	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving & Storage	Safety glasses	Nitrile gloves	Lab coat	Not generally required
Weighing Solid	Safety glasses with side shields or goggles	Nitrile gloves	Lab coat	Recommended to handle in a fume hood or ventilated enclosure
Preparing Solutions	Chemical splash goggles	Nitrile gloves	Lab coat	Recommended to handle in a fume hood
General Handling	Safety glasses	Nitrile gloves	Lab coat	Not generally required
Spill Cleanup	Chemical splash goggles	Nitrile gloves	Lab coat	N95 respirator if generating dust
Waste Disposal	Safety glasses	Nitrile gloves	Lab coat	Not generally required

Operational Plan: Step-by-Step Handling Procedures

Following a standardized operational plan minimizes the risk of exposure and contamination.

Receiving and Storage

- **Inspect Package:** Upon receipt, visually inspect the package for any signs of damage or leakage.
- **Verify Identity:** Confirm that the product name and CAS number on the label match your order.
- **Log Inventory:** Record the date of receipt and quantity in your chemical inventory system.

- **Store Appropriately:** Store the container in a designated, well-ventilated, and secure location at -20°C.

Weighing the Solid Compound

- **Work in a Controlled Area:** Whenever possible, handle the solid form of **Psb-CB5** within a chemical fume hood or a powder handling enclosure to minimize the risk of inhaling airborne particles.
- **Gather Materials:** Assemble all necessary equipment, including a calibrated analytical balance, weighing paper or boat, spatula, and secondary containment.
- **Don PPE:** Wear a lab coat, safety glasses with side shields or goggles, and nitrile gloves.
- **Tare the Balance:** Place the weighing paper or boat on the balance and tare it.
- **Dispense Carefully:** Slowly and carefully dispense the desired amount of **Psb-CB5** onto the weighing paper. Avoid creating dust.
- **Clean Up:** After weighing, carefully clean the spatula and the balance area with a damp cloth or towel to remove any residual powder. Dispose of the cleaning materials as chemical waste.
- **Seal and Store:** Securely close the primary container of **Psb-CB5** and return it to its designated storage location.

Preparing a Stock Solution

- **Select a Solvent:** Based on experimental requirements and solubility data, choose an appropriate solvent. **Psb-CB5** is soluble in DMSO.
- **Work in a Fume Hood:** All solution preparation should be conducted in a chemical fume hood to control potential exposure to solvent vapors.
- **Don PPE:** Wear a lab coat, chemical splash goggles, and nitrile gloves.
- **Measure Solvent:** Using a calibrated pipette or graduated cylinder, measure the required volume of solvent and add it to an appropriately sized volumetric flask or vial.

- **Add Compound:** Carefully transfer the weighed **Psb-CB5** powder into the solvent.
- **Dissolve:** Gently swirl or vortex the solution until the solid is completely dissolved. Sonication may be used if necessary.
- **Label the Solution:** Clearly label the container with the chemical name, concentration, solvent, date of preparation, and your initials.
- **Store Solution:** Store the stock solution at the recommended temperature, which is typically -20°C or -80°C for long-term stability.

Disposal Plan

Proper disposal of chemical waste is essential to protect personnel and the environment.

Unused Solid Psb-CB5

- Unused or unwanted solid **Psb-CB5** should be disposed of as non-hazardous chemical waste according to your institution's guidelines.
- Do not dispose of solid chemical waste in the regular trash.

Empty Containers

- **Rinse:** Triple rinse the empty container with a suitable solvent (e.g., the solvent used for making solutions).
- **Collect Rinsate:** The rinsate should be collected and disposed of as chemical waste.
- **Deface Label:** Completely remove or deface the label on the empty container to prevent misuse.
- **Dispose:** Dispose of the rinsed, defaced container in the appropriate laboratory glassware or solid waste stream as per institutional policy.

Contaminated Consumables

- All disposable items that have come into contact with **Psb-CB5**, such as gloves, weighing paper, pipette tips, and paper towels, should be collected in a designated chemical waste

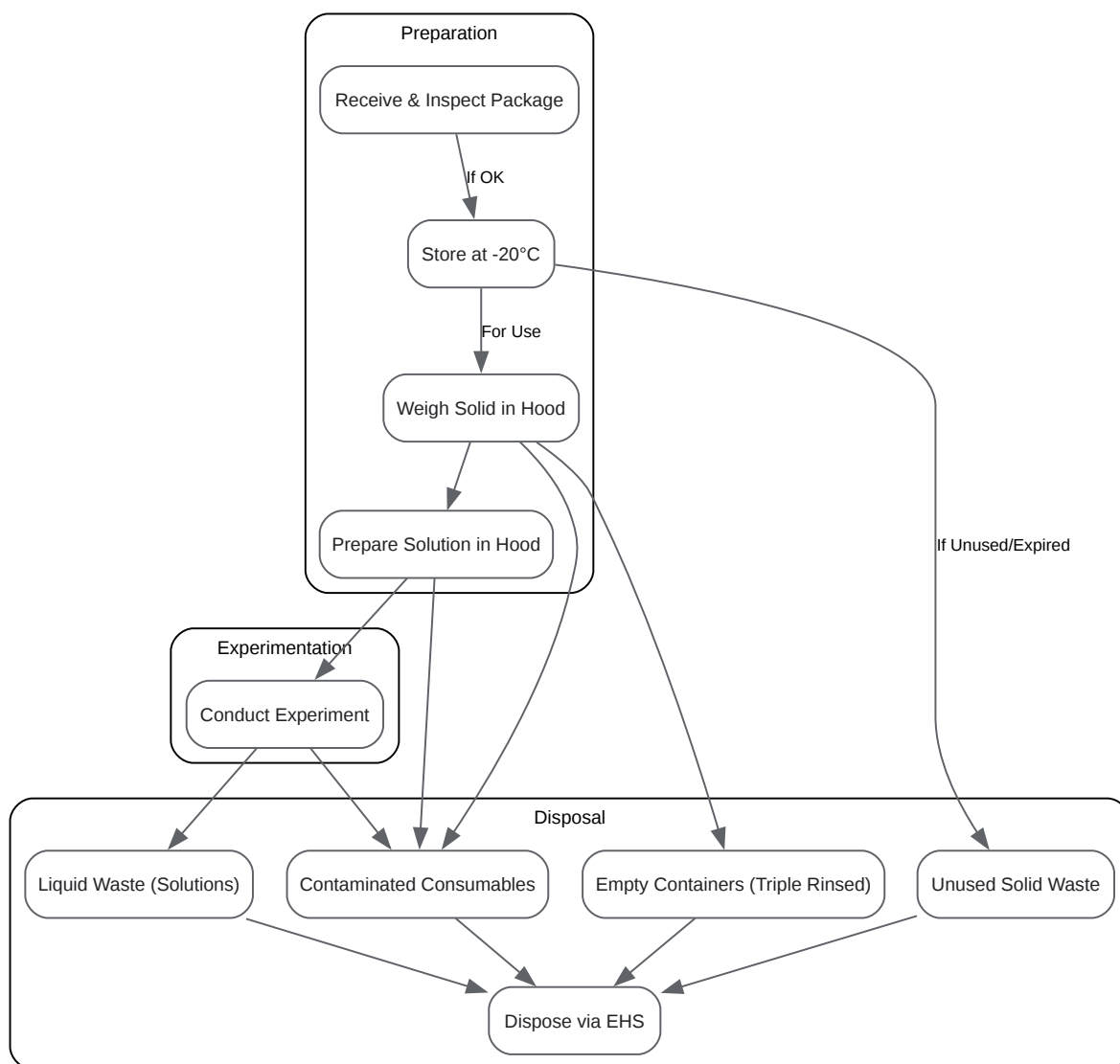
container.

Liquid Waste

- Aqueous solutions of **Psb-CB5** and used solvents containing the compound should be collected in a clearly labeled, sealed, and appropriate liquid waste container.
- Do not pour chemical waste down the drain unless specifically permitted by your institution's environmental health and safety office.

Experimental Workflow Diagram

The following diagram illustrates the logical flow for the safe handling and disposal of **Psb-CB5**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of **Psb-CB5**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sfasu.edu [sfasu.edu]
- 2. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 3. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 4. In-Lab Disposal Methods: Waste Management Guide: Waste Management: Public & Environmental Health: Environmental Health & Safety: Protect IU: Indiana University [protect.iu.edu]
- To cite this document: BenchChem. [Comprehensive Safety and Handling Guide for Psb-CB5]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b606684#personal-protective-equipment-for-handling-psb-cb5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com